

Essential Guide to Handling Pimeloyl Chloride: Safety, Operations, and Disposal

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Compound of Interest

Compound Name: Pimeloyl chloride

Cat. No.: B089887

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This document provides immediate, essential safety protocols and logistical information for the handling of **Pimeloyl chloride** (CAS 142-79-0). It is intended for researchers, scientists, and drug development professionals, offering procedural guidance to ensure safe laboratory operations.

Immediate Safety Precautions

Pimeloyl chloride is a corrosive, colorless liquid that reacts violently with water.[1][2] It causes severe skin burns and eye damage and may cause respiratory irritation.[3][4] Inhalation, ingestion, or skin absorption can be harmful.[5] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[6]

Key Hazards:

- Corrosive: Causes severe burns to skin, eyes, and mucous membranes.[1][2]
- Water Reactive: Reacts violently with water, liberating toxic gas such as hydrogen chloride. [1][2]
- Inhalation Hazard: May be fatal if inhaled, causing respiratory irritation.[3][6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Pimeloyl chloride**. The following table summarizes the required equipment. Always inspect gloves before use and use proper removal

techniques to avoid skin contact.[2] Safety showers and eyewash stations should be in close proximity to the workstation.[1]

Protection Type	Required Equipment	Standard/Specification
Eye & Face	Tightly fitting safety goggles and a face shield (minimum 8-inch).[2]	NIOSH (US) or EN 166 (EU) approved.[1][2]
Skin & Body	Chemical-resistant gloves (impervious), lab coat, and appropriate protective clothing to prevent skin exposure.[1][4]	Inspect gloves prior to use.[2]
Respiratory	Use only under a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] For major spills or fire, a self-contained breathing apparatus (SCBA) is required. [1][5]	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [1][6]

Operational Plan: Step-by-Step Handling Procedure

Handling must be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.[1][7]

1. Preparation and Precaution:

- Ensure all required PPE is available and in good condition.
- Verify that a safety shower and eyewash station are accessible and operational.
- Eliminate all ignition sources (sparks, flames, hot surfaces) from the immediate area.

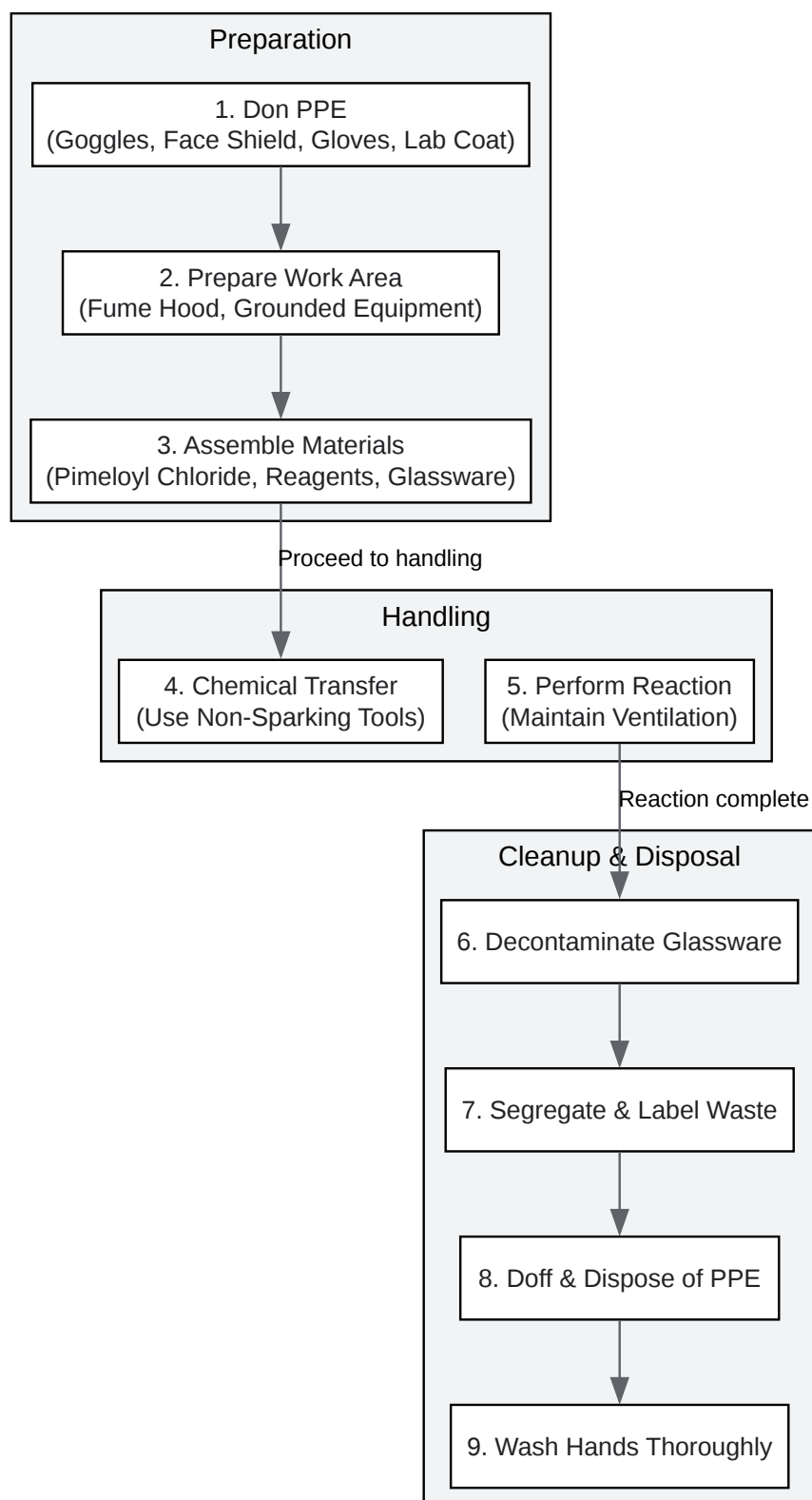
- Ensure all equipment is grounded to prevent static discharge.[6]

2. Handling the Chemical:

- Carefully open the container, as it may be under pressure.[4]
- Use non-sparking tools and corrosion-resistant equipment.[4][7]
- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe vapors or mists.[3]
- Never allow the product to come into contact with water during handling.[2]

3. Post-Handling and Cleanup:

- Tightly reseal containers after use and keep them upright.[2]
- Decontaminate and clean all equipment used.
- Wash hands and any exposed skin thoroughly after handling.[4][7]
- Dispose of contaminated gloves and other waste in accordance with regulations.[2]



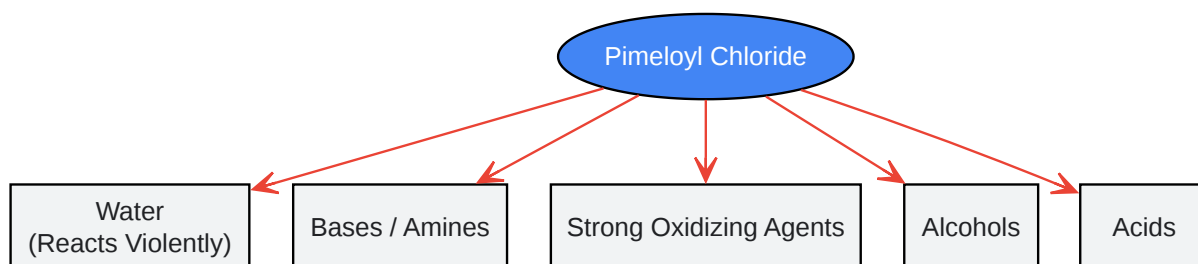
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Diagram 1: Step-by-step workflow for safely handling **Pimeloyl chloride**.

Storage and Incompatibility

Proper storage is crucial to maintain the stability of **Pimeloyl chloride** and prevent hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[2][7] Keep containers tightly closed and store in a corrosives area.[1][6] For long-term stability, some suppliers recommend storing under an inert gas like Argon.[8]
- **Incompatible Materials:** **Pimeloyl chloride** is incompatible with and should be stored away from:
 - Water[1]
 - Acids and Bases (including amines)[1]
 - Strong oxidizing agents[1]
 - Alcohols[1]



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Diagram 2: Chemical incompatibilities of **Pimeloyl chloride**.

Accidental Release and Spill Response Plan

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

1. Immediate Actions:

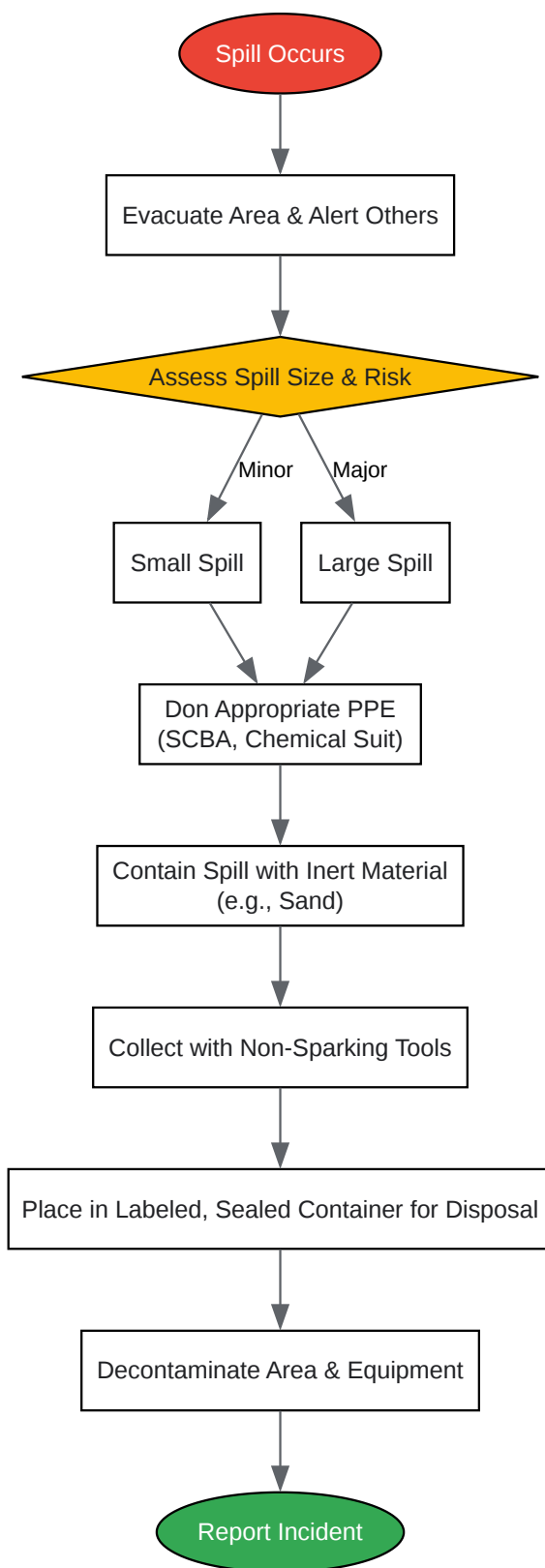
- Evacuate all non-essential personnel from the spill area.[1]
- Ensure adequate ventilation.[2]
- Eliminate all sources of ignition.

2. Containment and Cleanup:

- Do not touch or walk through the spilled material.
- For small spills, absorb with an inert, non-combustible material like dry sand or earth.[2][5]
Do not use water.[1]
- Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[5][7]
- Prevent the spill from entering waterways, sewers, or confined areas.[5]

3. Post-Cleanup:

- Wash the spill area thoroughly.
- Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.



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Diagram 3: Decision workflow for responding to a **Pimeloyl chloride** spill.

First Aid Measures

In case of exposure, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[\[2\]](#)[\[4\]](#)

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[\[2\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician immediately.[\[2\]](#)[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician immediately.[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[2\]](#)[\[4\]](#)

Disposal Plan

Chemical waste must be disposed of in accordance with all applicable environmental regulations.

- Waste Collection: Collect waste **Pimeloyl chloride** and any contaminated materials (e.g., absorbent, gloves) in suitable, closed, and clearly labeled containers.[\[1\]](#)[\[2\]](#)
- Disposal Method: Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#) Do not allow the chemical to enter drains or the environment.[\[2\]](#)[\[7\]](#)

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Pimeloyl chloride**.

Property	Value
CAS Number	142-79-0[9]
Molecular Formula	C ₇ H ₁₀ Cl ₂ O ₂ [9]
Molecular Weight	197.06 g/mol [9]
Appearance	Colorless liquid[10]
Boiling Point	113°C @ 5 mmHg[10]
Density	1.205 g/mL at 25°C[10]
Flash Point	113°C[10]
Storage Temperature	Room Temperature (Sealed in dry conditions) [10]
Solubility in Water	Reacts violently[1][2]

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References

- 1. fishersci.com [fishersci.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. Page loading... [guidechem.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Pivaloyl chloride | C₅H₉ClO | CID 62493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. targetmol.com [targetmol.com]
- 8. calpaclab.com [calpaclab.com]
- 9. ピメロイルクロリド 98% | Sigma-Aldrich [sigmaaldrich.com]

- 10. Cas 142-79-0,PIMELOYL CHLORIDE | lookchem [lookchem.com]
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